

Officinalisinin I: A Technical Guide to its Physicochemical Properties, Solubility, and Biological Signaling

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Compound of Interest

Compound Name: *Officinalisinin I*

Cat. No.: *B1584382*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Officinalisinin I, a steroidal saponin, has garnered interest within the scientific community for its potential therapeutic applications. Isolated from sources such as *Anemarrhena asphodeloides*, this complex molecule exhibits notable biological activities, including a hypoglycemic effect. This technical guide provides an in-depth overview of the core physicochemical properties and solubility of **Officinalisinin I**. Furthermore, it delves into the experimental methodologies for determining these characteristics and explores the known signaling pathways associated with its biological functions. All quantitative data is presented in structured tables for clarity, and key experimental workflows and signaling pathways are visualized using Graphviz diagrams.

Physicochemical Properties

The fundamental physicochemical properties of **Officinalisinin I** are crucial for its handling, formulation, and development as a potential therapeutic agent. A summary of these properties is provided in the table below.

Property	Value	Source
Molecular Formula	C ₄₅ H ₇₆ O ₁₉	--INVALID-LINK--
Molecular Weight	921.1 g/mol	--INVALID-LINK--
Melting Point	162-168 °C	--INVALID-LINK--
Boiling Point	1033.6 ± 65.0 °C at 760 mmHg	--INVALID-LINK--
Appearance	Powder	--INVALID-LINK--

Solubility Profile

The solubility of **Officinalisinin I** in various solvents is a critical parameter for its extraction, purification, and formulation in preclinical and clinical studies. The available solubility data is summarized below.

Solvent	Solubility	Notes	Source
DMSO	100 mg/mL (108.57 mM)	Ultrasonic assistance may be required.	--INVALID-LINK--
Pyridine	Soluble	Quantitative data not available.	--INVALID-LINK--
Methanol	Soluble	Quantitative data not available.	--INVALID-LINK--
Ethanol	Soluble	Quantitative data not available.	--INVALID-LINK--
Water	Sparingly Soluble	As a saponin, it is expected to have some water solubility, though quantitative data is not readily available.	Inferred from general saponin properties.

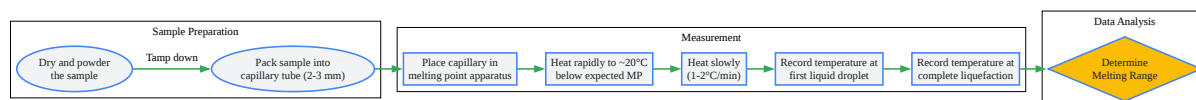
To enhance the solubility of **Officinalisinin I**, particularly in DMSO, heating the solution to 37°C and using an ultrasonic bath is recommended.

Experimental Protocols

This section outlines the general experimental methodologies for determining the key physicochemical properties discussed above.

Melting Point Determination (Capillary Method)

The melting point of a solid organic compound is a key indicator of its purity and can be determined using a capillary melting point apparatus.

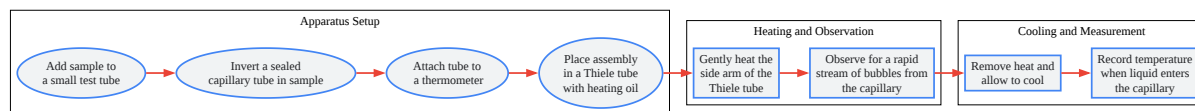


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Figure 1: Workflow for Melting Point Determination.

Boiling Point Determination (Thiele Tube Method)

For high-boiling-point compounds like **Officinalisinin I**, determination is often performed under reduced pressure, though a standard atmospheric pressure method is described here for principle illustration.

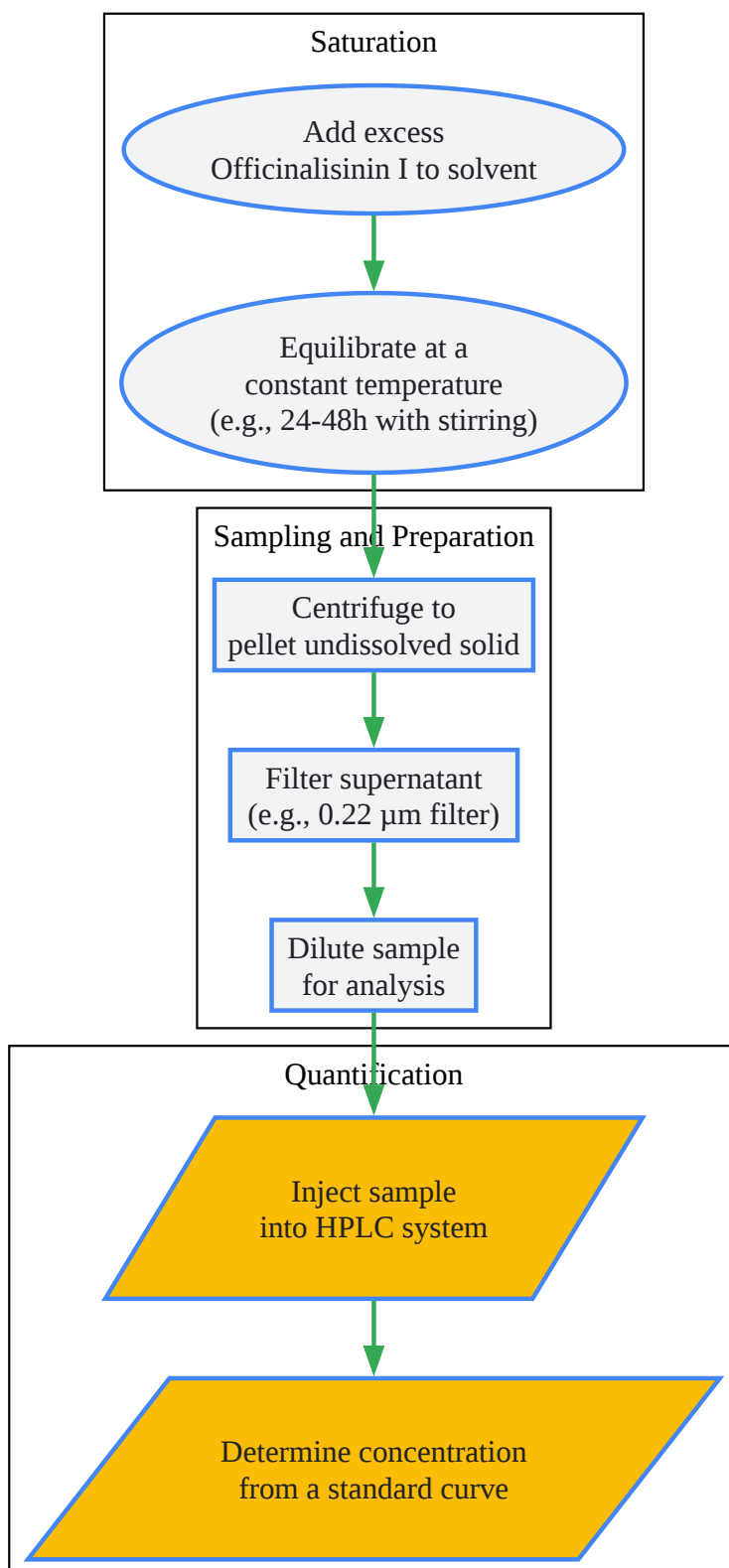


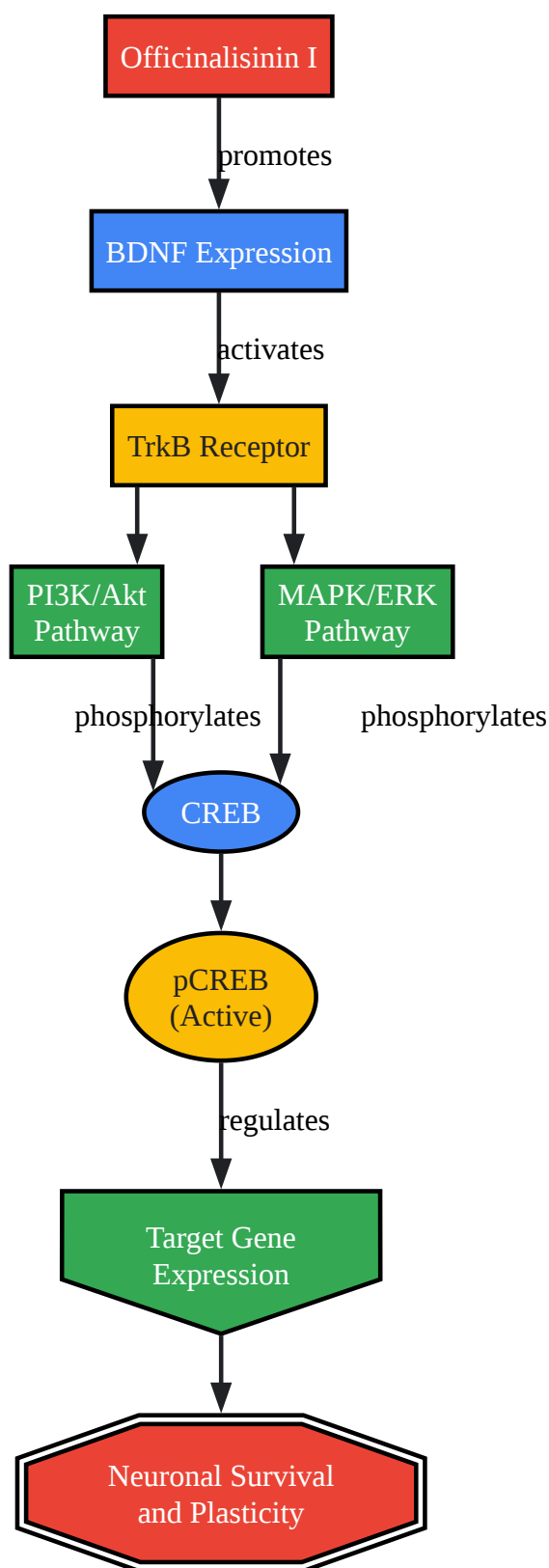
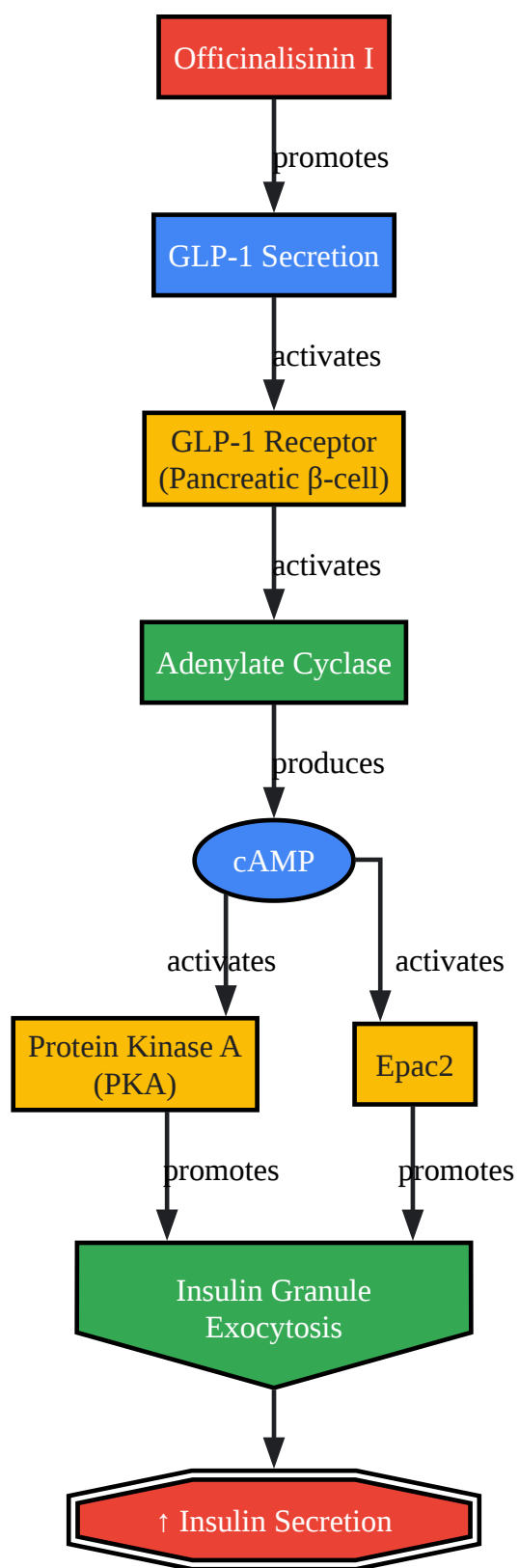
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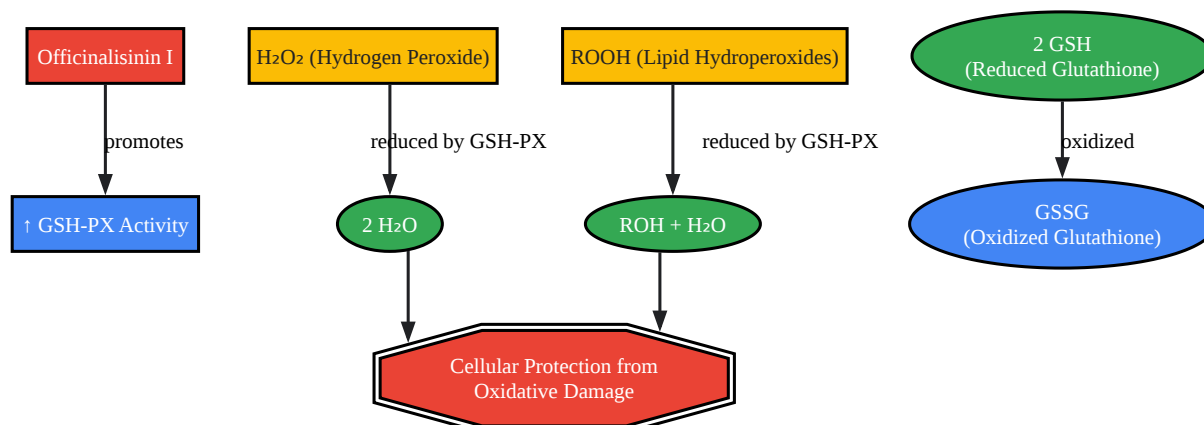
Figure 2: Workflow for Boiling Point Determination.

Quantitative Solubility Determination (HPLC-Based Method)

A common method for determining the solubility of a compound is to create a saturated solution and then quantify the concentration of the dissolved compound using High-Performance Liquid Chromatography (HPLC).







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